

The Technical Compendium on Acetoin Acetate: From Biosynthesis to High-Fidelity Analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Acetoin acetate*

Cat. No.: *B1584172*

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Abstract

Acetoin acetate (3-acetoxy-2-butanone) is a volatile organic compound (VOC) of significant interest in the flavor, fragrance, and food science industries. Characterized by its pleasant creamy, buttery, and fruity aroma, it serves as a key component in many formulations.^[1] Beyond its sensory attributes, its precursor, acetoin, is recognized as a valuable four-carbon platform molecule in advanced chemical synthesis, with potential applications as an intermediate for producing drug intermediates and APIs.^[2] This technical guide provides a comprehensive overview of **acetoin acetate**, intended for researchers, scientists, and professionals in drug development. We will explore its fundamental physicochemical properties, delve into its biosynthetic and synthetic origins, provide detailed protocols for its analysis, and discuss its industrial applications and toxicological profile. This document is structured to deliver not just procedural steps but the causal logic behind experimental design, ensuring a robust and validated understanding of this versatile compound.

Core Physicochemical & Sensory Profile

Acetoin acetate, also known by synonyms such as 3-acetoxy-2-butanone and acetyl methyl carbinyl acetate, is a carboxylic ester and a ketone.^{[3][4]} It typically presents as a colorless to pale yellow liquid with moderate volatility, a property essential to its function as an aroma compound.^[5] Its solubility in organic solvents like ethanol facilitates its use in various formulations.^[6]

The sensory profile is its most defining characteristic. It is described as having a pungent, sweet, creamy, and buttery odor with fruity, estery nuances reminiscent of pineapple, apple, and banana.^[7] This profile makes it a valuable additive in baked goods, dairy products, and beverages.^{[1][4]}

Table 1: Physicochemical Properties of **Acetoin Acetate**

Property	Value	Source(s)
CAS Number	4906-24-5	[3][8]
Molecular Formula	C ₆ H ₁₀ O ₃	[8]
Molecular Weight	130.14 g/mol	[3][6]
Appearance	Colorless to pale yellow liquid	[6]
Boiling Point	74-75 °C @ 20 mmHg (2666 Pa)	[7]
Density	~1.02 g/cm ³	[6]
Flash Point	66 °C (150.8 °F)	[7]
Solubility	Soluble in ethanol; slightly soluble in water	[6]
InChIKey	ZKPTYCJWRHHBOW-UHFFFAOYSA-N	[3][6]

Occurrence, Biosynthesis, and Chemical Synthesis

Natural Occurrence

Acetoin acetate is a naturally occurring VOC found in a variety of fruits and fermented products. Its presence has been identified in arctic bramble, roasted chicken, cocoa, pineapple, and red wine.^[1] Its formation in these matrices is a result of microbial fermentation and subsequent enzymatic or chemical reactions.

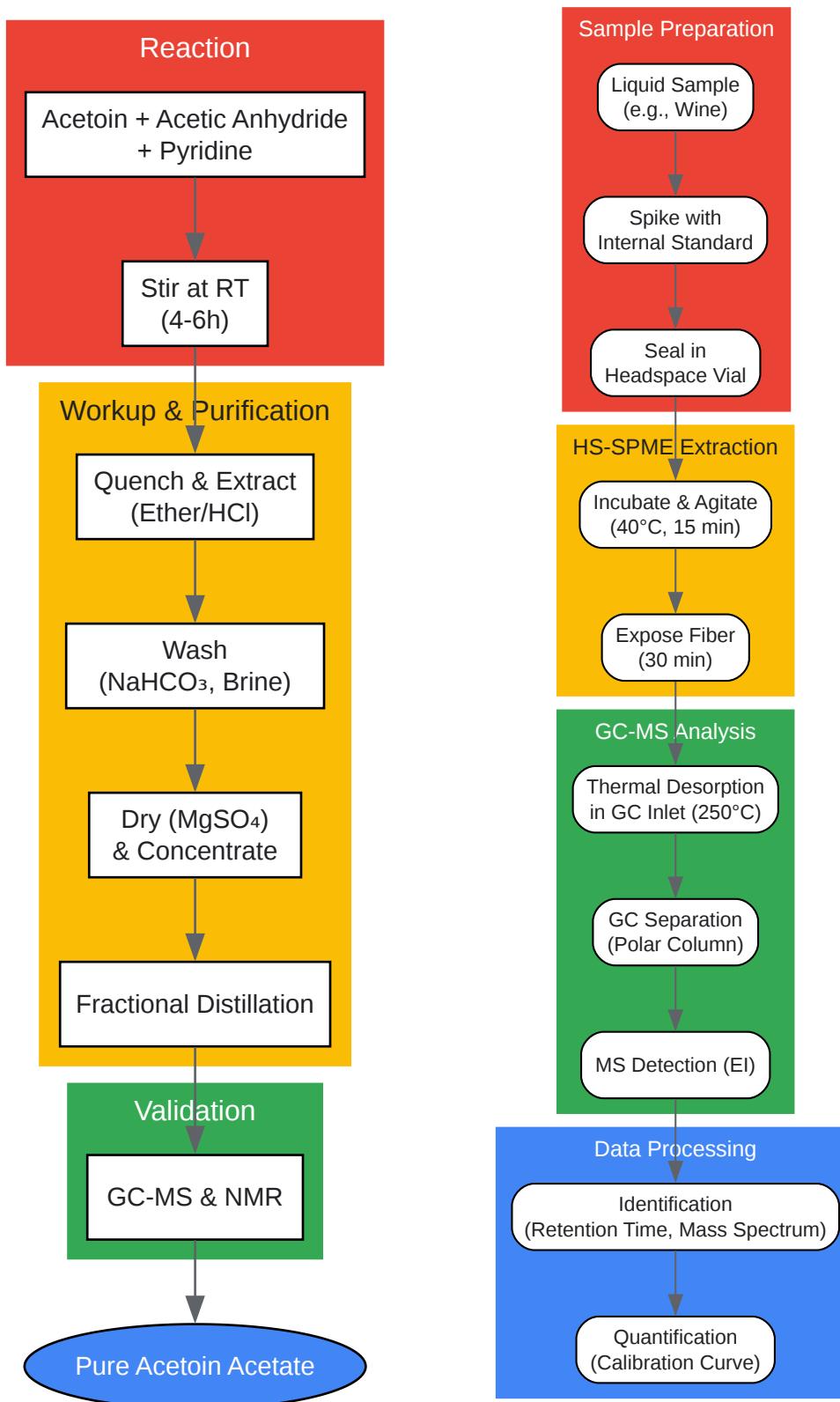
Biosynthesis Pathway

The biosynthesis of **acetoin acetate** is a two-stage process that begins with the formation of its precursor, acetoin (3-hydroxy-2-butanone).

Stage 1: Microbial Production of Acetoin Numerous fermentative bacteria and yeasts produce acetoin from pyruvate, a central metabolite derived from glycolysis.[\[9\]](#) The primary pathway involves two key enzymes:

- α -Acetolactate Synthase (ALS): This enzyme catalyzes the condensation of two pyruvate molecules to form α -acetolactate.[\[10\]](#)[\[11\]](#)
- α -Acetolactate Decarboxylase (ALDC): This enzyme subsequently decarboxylates α -acetolactate to yield (R)-acetoin.[\[10\]](#)[\[11\]](#)

This pathway is crucial for many bacteria, such as *Lactococcus lactis*, as it prevents the over-acidification of the cytoplasm that would result from the accumulation of acidic products like lactic and acetic acid, thereby prolonging growth.[\[10\]](#)[\[12\]](#)



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